

Essential Procedures for the Safe Disposal of Benfluorex Hydrochloride

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Compound of Interest

Compound Name: Benfluorex hydrochloride

Cat. No.: B1667988

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For immediate release – This document outlines the critical safety and logistical procedures for the proper disposal of **Benfluorex hydrochloride**, a substituted amphetamine analogue. Adherence to these guidelines is paramount for ensuring laboratory safety, environmental protection, and regulatory compliance. Benfluorex and its hydrochloride salt are categorized as hazardous pharmaceutical waste and necessitate specialized handling.

I. Chemical and Safety Data Overview

A comprehensive understanding of the chemical properties and associated hazards of **Benfluorex hydrochloride** is the foundational step for its safe management. All personnel handling this compound must be familiar with the information summarized below.

Table 1: Chemical and Physical Properties of **Benfluorex Hydrochloride**

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₉ H ₂₁ ClF ₃ NO ₂ [1][2][3][4][5] |
| Molar Mass | 387.82 g/mol [2][3][4][5] |
| CAS Number | 23642-66-2[1][2][3][4] |
| Appearance | Solid[6] |
| Synonyms | Mediator, 2-({1-[3-(trifluoromethyl)phenyl]propan-2-yl}amino)ethyl benzoate hydrochloride |

Table 2: Hazard Identification for **Benfluorex Hydrochloride**

| Hazard Class | Classification |
|--|-------------------------------------|
| Skin Irritation | Causes skin irritation[1][6] |
| Eye Irritation | Causes serious eye irritation[1][6] |
| Specific Target Organ Toxicity (Single Exposure) | Causes damage to organs[1][6] |

II. Regulatory Framework for Pharmaceutical Waste

The disposal of pharmaceutical waste, including **Benfluorex hydrochloride**, is governed by multiple federal and state agencies to prevent environmental contamination and public health risks. Key regulatory bodies in the United States include:

- Environmental Protection Agency (EPA): Regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[7][8] In 2019, the EPA enacted Subpart P, which provides specific guidelines for managing hazardous waste pharmaceuticals at healthcare facilities.[7][9] A significant aspect of this rule is the nationwide ban on sewerage (flushing) of hazardous waste pharmaceuticals.[7][10]
- Drug Enforcement Administration (DEA): Regulates the disposal of controlled substances to prevent diversion.[8] While **Benfluorex hydrochloride** is not currently a controlled substance in the United States, it is crucial to verify its status if working in other jurisdictions.

III. Experimental Protocols for Disposal

The recommended method for the disposal of **Benfluorex hydrochloride** is incineration by a licensed hazardous waste management facility.^[7] This ensures complete destruction of the active pharmaceutical ingredient.

A. Waste Characterization and Segregation

- Identification: All waste containing **Benfluorex hydrochloride** must be identified as hazardous pharmaceutical waste.
- Segregation: This waste must be segregated from non-hazardous waste streams at the point of generation.

B. Waste Collection and Container Management

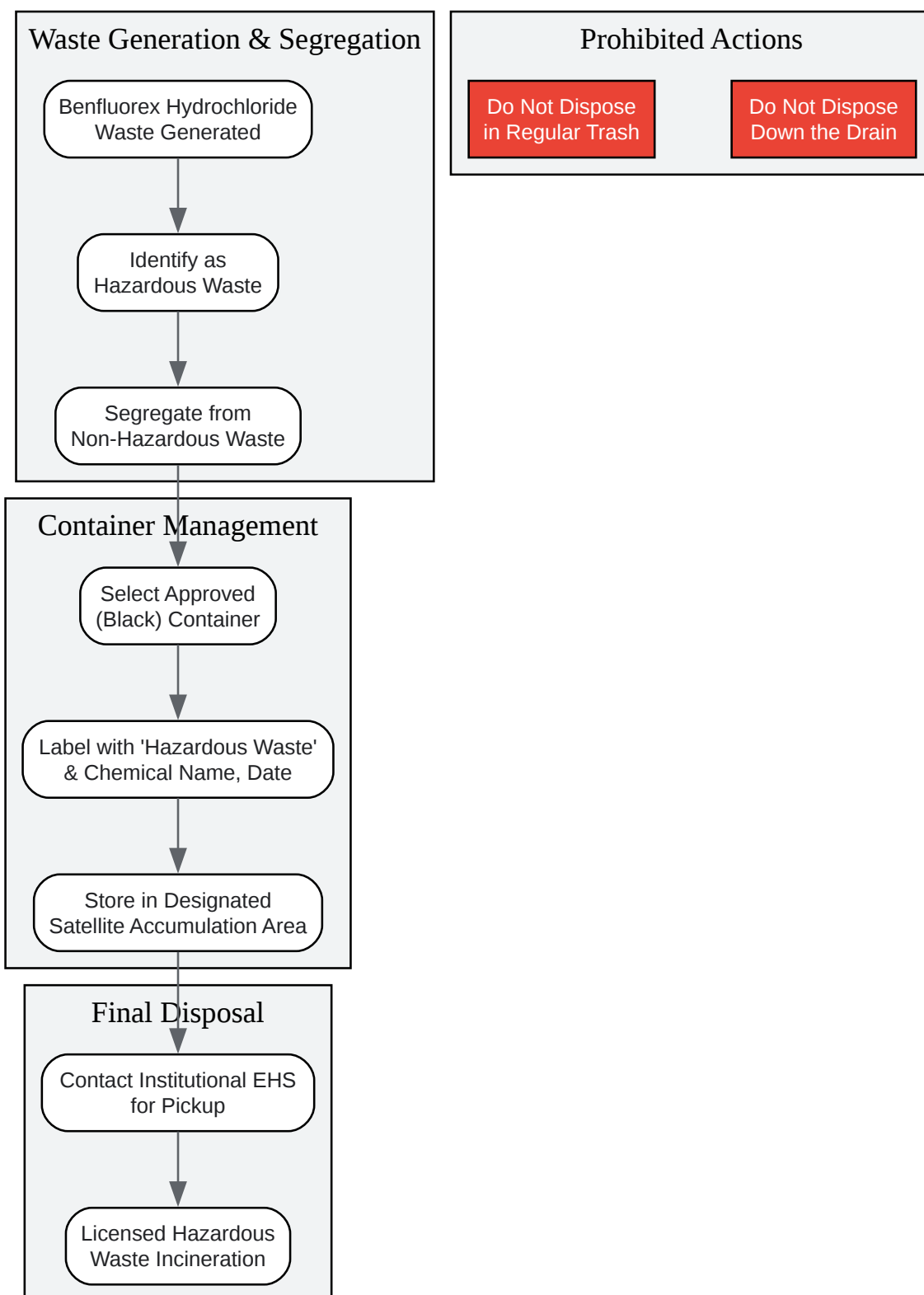
- Container Selection: Use only approved, leak-proof, and clearly labeled containers for hazardous waste. For RCRA hazardous pharmaceutical waste, black containers are often used.
- Labeling: Each container must be labeled with the words "Hazardous Waste," the full chemical name "**Benfluorex hydrochloride**," and the approximate concentration and quantity.^[11] The date when waste is first added to the container must also be clearly marked.^[11]
- Storage: Waste containers should be stored in a designated satellite accumulation area within the laboratory.^[11] It is essential to use secondary containment for liquid waste to prevent spills.

C. Final Disposal

- Contact EHS: Coordinate with your institution's Environmental Health and Safety (EHS) office for the pickup and final disposal of the hazardous waste.
- Prohibited Disposal Methods: Under no circumstances should **Benfluorex hydrochloride** be disposed of down the drain or in the regular trash.^{[7][10][11]} The EPA's ban on sewerage hazardous pharmaceutical waste is a key regulatory requirement.^{[7][10]}

IV. Visualization of Disposal Workflow

The following diagram illustrates the proper workflow for the disposal of **Benfluorex hydrochloride** in a laboratory setting.



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Caption: Workflow for the safe disposal of **Benfluorex hydrochloride**.

This guidance is intended for researchers, scientists, and drug development professionals. Always consult your institution's specific safety protocols and the relevant Safety Data Sheet (SDS) for **Benfluorex hydrochloride** before handling or disposing of this compound.

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